

Essential Safety and Operational Guide for Handling 1-Tert-butoxy-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tert-butoxy-2-propanol

Cat. No.: B1216398

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-Tert-butoxy-2-propanol**. The following procedures and data are intended to build a comprehensive understanding of safe operational and disposal plans.

Chemical Identification and Properties

Property	Value
CAS Number	57018-52-7[1]
Molecular Formula	C7H16O2[1]
Synonyms	Propylene glycol mono-t-butyl ether, Arcosolv PTB[2][3]
Appearance	Colorless liquid with an ethereal, camphor-like odor[3][4]
Flash Point	Approximately 44-45°C[5]

Hazard Summary

1-Tert-butoxy-2-propanol is a flammable liquid and vapor that can cause skin and serious eye irritation.[5] It may also cause drowsiness or dizziness.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **1-Tert-butoxy-2-propanol** to ensure the appropriate level of protection is used. The following PPE is recommended as a minimum standard.

Eye and Face Protection

- Requirement: Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.
- For Splash Hazard: A full-face shield should be worn in addition to safety glasses or goggles when there is a risk of splashing.

Skin Protection

- Gloves: Chemical-resistant gloves are mandatory. While specific breakthrough time data for **1-Tert-butoxy-2-propanol** is not readily available, general guidance for handling related solvents suggests the use of nitrile, neoprene, or butyl rubber gloves.^{[6][7][8]} Given the lack of specific data, it is crucial to select gloves with a thickness greater than 0.3 mm and to change them immediately if contamination is suspected.^[9] For prolonged or immersive contact, butyl rubber gloves are often recommended for their high resistance to a broad range of chemicals, including alcohols and ethers.^{[8][10]}
- Protective Clothing: Wear impervious clothing, such as a chemically resistant lab coat, apron, or coveralls, to prevent skin contact.

Respiratory Protection

- Usage: In poorly ventilated areas or when the chemical is heated, an organic vapor respirator is recommended. All respirator use must comply with OSHA standard 29 CFR 1910.134.

The following table summarizes the recommended PPE for handling **1-Tert-butoxy-2-propanol**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses with side shields. A face shield is required for splash hazards.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, Butyl Rubber). [6] [7] [8]	Prevents skin contact, which can cause irritation.
Body Protection	Chemical-resistant lab coat, apron, or coveralls.	Protects skin from accidental contact and splashes.
Respiratory Protection	Organic vapor respirator (in poorly ventilated areas or when heated).	Prevents inhalation of harmful vapors.

Operational and Disposal Plans

Handling and Storage

- Handle **1-Tert-butoxy-2-propanol** in a well-ventilated area, preferably in a chemical fume hood.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Use non-sparking tools.

Spill Management

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.

- **Collect:** Carefully collect the absorbed material into a sealed, labeled hazardous waste container.
- **Decontaminate:** Clean the spill area with soap and water.

Waste Disposal

- **Chemical Waste:** All waste containing **1-Tert-butoxy-2-propanol** must be treated as hazardous waste. Collect liquid waste in a dedicated, clearly labeled, and sealed hazardous waste container.^{[11][12]} Do not pour down the drain.^{[11][12]}
- **Contaminated PPE:** Dispose of contaminated disposable items (e.g., gloves, absorbent paper) in a sealed, vapor-tight plastic bag for disposal as hazardous waste.

Exposure Limits and Health Effects

As of current literature, no specific occupational exposure limits (OELs) have been established for **1-Tert-butoxy-2-propanol** by major regulatory bodies such as OSHA, NIOSH, or ACGIH.^{[1][2][13]} Therefore, it is crucial to minimize exposure through engineering controls and appropriate PPE.

Exposure Route	Potential Health Effects
Inhalation	May cause drowsiness, dizziness, and respiratory tract irritation.
Skin Contact	Causes skin irritation.
Eye Contact	Causes serious eye irritation.
Ingestion	May be harmful if swallowed.

Experimental Protocols

Detailed experimental protocols for determining the permeation and degradation of specific glove materials by **1-Tert-butoxy-2-propanol** are not readily available in the published literature. However, standardized test methods are used by manufacturers to generate chemical resistance data. The most common of these is ASTM F739 - Standard Test Method

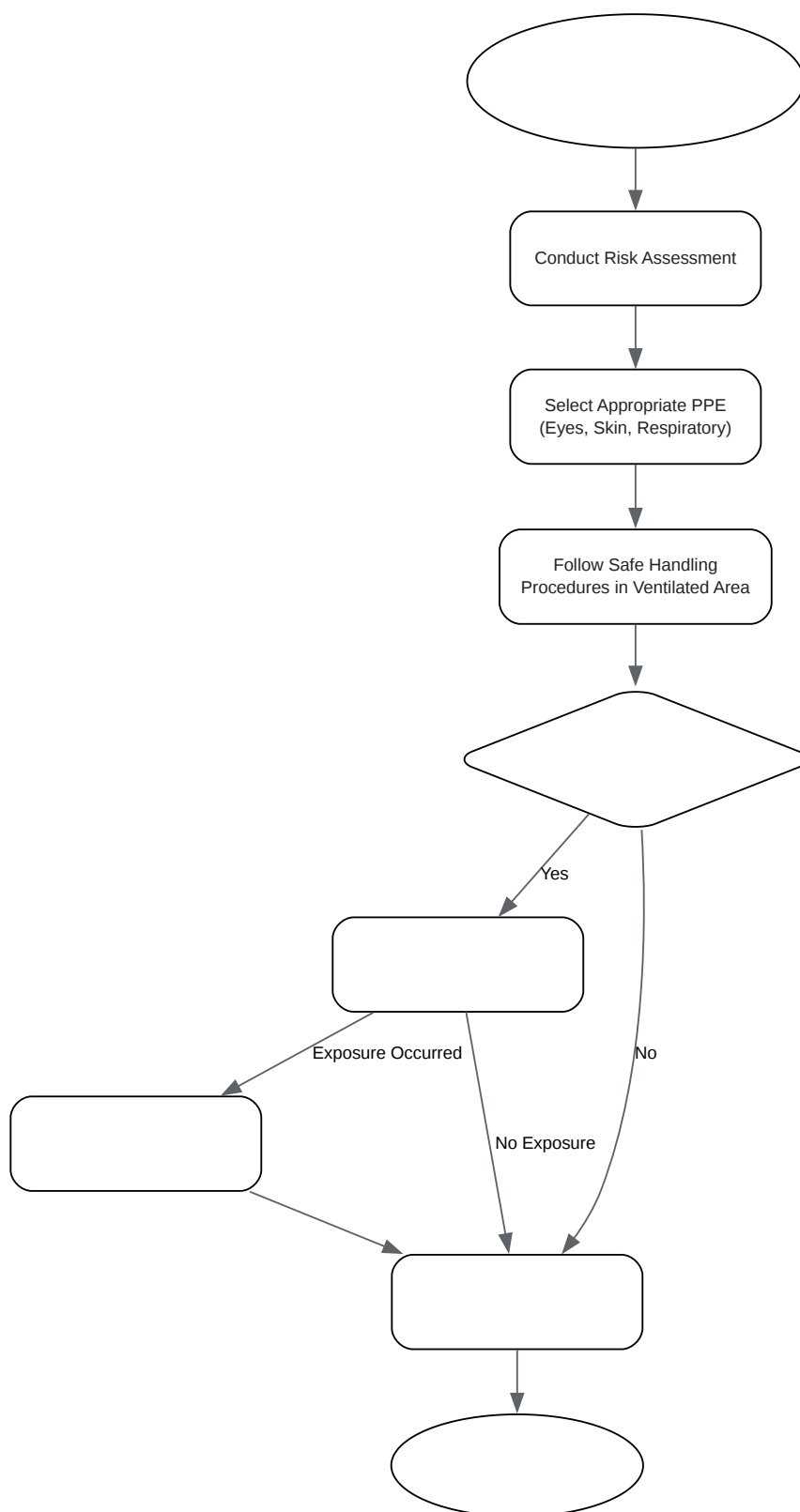
for Permeation of Liquids and Gases through Protective Clothing Materials under Conditions of Continuous Contact.

A general workflow for such a test would involve:

- A test chemical (**1-Tert-butoxy-2-propanol**) is placed in a test cell in contact with the external surface of a sample of the glove material.
- A collection medium (gas or liquid) is circulated on the other side of the material.
- The collection medium is periodically sampled and analyzed to detect the presence of the test chemical.
- The time it takes for the chemical to be detected is the breakthrough time.

Logical Workflow for Safe Handling

The following diagram illustrates the decision-making process for the safe handling of **1-Tert-butoxy-2-propanol**.



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Caption: Workflow for the safe handling and disposal of **1-Tert-butoxy-2-propanol**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1-Tert-butoxy-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216398#personal-protective-equipment-for-handling-1-tert-butoxy-2-propanol]

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